

Notoginsenoside Fd CAS number and molecular weight

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Compound of Interest

Compound Name: *Notoginsenoside Fd*

CAS No.: *80321-63-7*

Cat. No.: *B1256551*

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An In-Depth Technical Guide to **Notoginsenoside Fd**

Prepared by a Senior Application Scientist

Audience: Researchers, scientists, and drug development professionals.

Core Directive: This document provides a comprehensive technical overview of **Notoginsenoside Fd**, a minor saponin of significant interest. It moves beyond basic data to offer insights into its production, analysis, and potential biological relevance, structured to empower researchers in their experimental design and application.

Core Chemical Identity and Properties

Notoginsenoside Fd is a dammarane-type triterpenoid saponin, a class of compounds characteristic of the *Panax* genus.^[1] As a minor ginsenoside, it is not typically found in high concentrations in raw plant material but can be generated through the biotransformation of more abundant precursor saponins.^[2] Its unique glycosylation pattern distinguishes it from major ginsenosides and is key to its potential bioactivity.

Physicochemical Data

The fundamental properties of **Notoginsenoside Fd** are summarized below, providing critical information for sample handling, experimental design, and analytical chemistry.

Property	Value	Source(s)
CAS Number	80321-63-7	[3][4][5]
Molecular Formula	C ₄₇ H ₈₀ O ₁₇	[2][4][5]
Molecular Weight	917.13 g/mol	[4][5]
Structure Type	Triterpenoid Saponin (Dammarane-type)	[4]
Appearance	White amorphous powder	[2]
Purity (Typical)	≥98.5% (via HPLC)	[3]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[3]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[3]

Production and Purification Strategies

The low natural abundance of **Notoginsenoside Fd** necessitates specialized production methods. The most effective approach is the targeted enzymatic biotransformation of major ginsenosides found in the leaves and flowers of *Panax notoginseng*. [2][6]

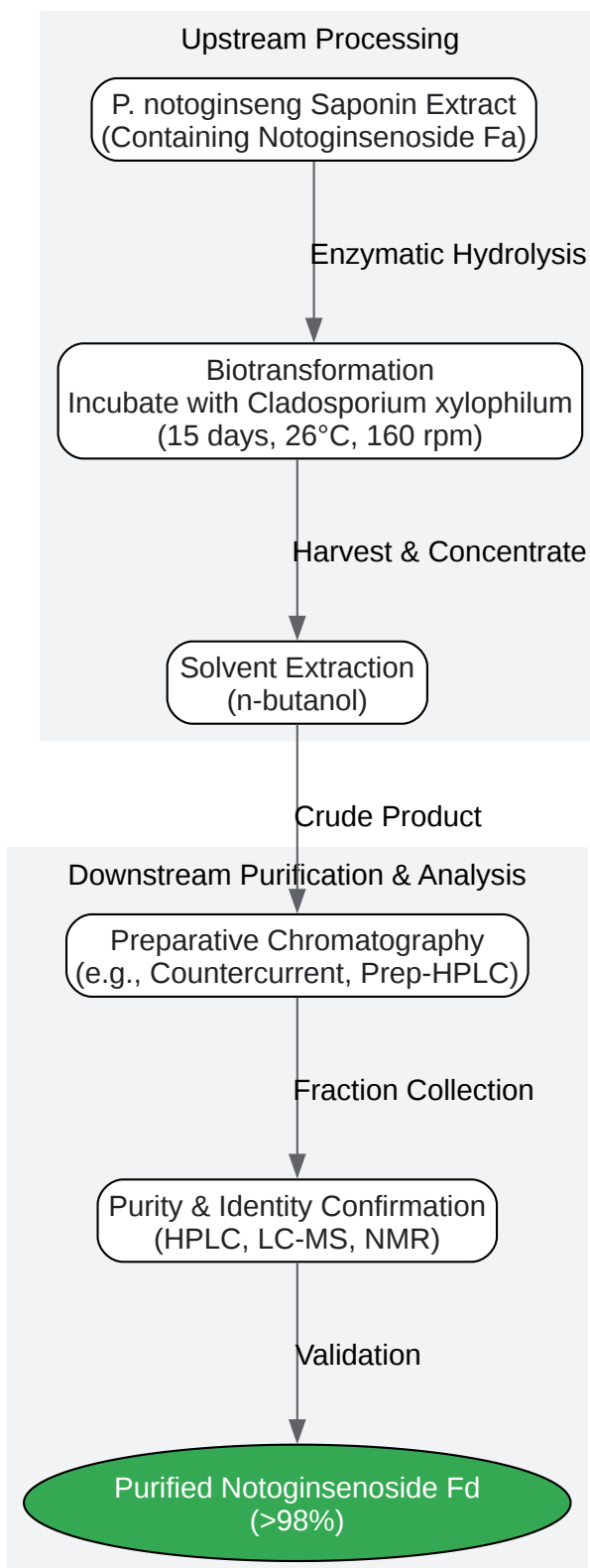
Causality of Biotransformation

The rationale for using microbial transformation lies in the specific enzymatic machinery of certain fungi. Strains like *Cladosporium xylophilum* produce β -glucosidases that selectively hydrolyze specific glycosidic bonds on precursor molecules. [2] For example, this fungus can deglycosylate major saponins like Notoginsenoside Fa at the C-3 and C-20 positions to yield minor, potentially more bioactive, saponins such as **Notoginsenoside Fd**. [2] This enzymatic

precision offers a significant advantage over harsh chemical methods, which lack specificity and can degrade the core aglycone structure.

Experimental Workflow: Production and Isolation

The following diagram outlines a validated workflow for producing and purifying **Notoginsenoside Fd** from a mixture of major saponins extracted from *P. notoginseng*.



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Caption: Workflow for Biotransformation and Purification of **Notoginsenoside Fd**.

Protocol: Biotransformation and Production

This protocol is a self-validating system for generating **Notoginsenoside Fd**. Each stage includes controls and analytical checkpoints to ensure process integrity.

Objective: To produce **Notoginsenoside Fd** from a saponin-rich extract of *P. notoginseng* flowers.

Materials:

- *P. notoginseng* flower saponin extract
- *Cladosporium xylophilum* fungal strain
- Potato Dextrose Broth (PDB) medium
- n-butanol
- HPLC-grade solvents (acetonitrile, water)
- **Notoginsenoside Fd** reference standard (for HPLC)

Methodology:

- Inoculum Preparation:
 - Culture *C. xylophilum* on a potato dextrose agar (PDA) plate for 5-7 days at 26°C.
 - Aseptically transfer a loop of the mycelium to 100 mL of sterile PDB medium.
 - Incubate for 3 days at 26°C with shaking (160 rpm) to create a seed culture.
 - Causality: This step ensures a healthy, actively growing fungal culture is used for the main transformation, maximizing enzyme production.
- Biotransformation Reaction:
 - Prepare the main fermentation culture by adding the *P. notoginseng* saponin extract to a larger volume of PDB medium to a final concentration of 0.4 mg/mL.[2]

- Inoculate this medium with 5% (v/v) of the seed culture.
- Incubate for 15 days at 26°C with shaking (160 rpm).[2]
- Validation Checkpoint: Monitor the transformation progress every 48 hours by taking a small aliquot, extracting it, and analyzing via Thin Layer Chromatography (TLC) or HPLC against the starting material and a reference standard. This confirms the disappearance of precursor peaks and the appearance of the product peak.
- Extraction of Products:
 - After 15 days, terminate the culture.
 - Extract the entire liquid culture three times with an equal volume of n-butanol.
 - Causality: n-butanol is an effective solvent for partitioning saponins from the aqueous culture medium.
 - Combine the n-butanol fractions and concentrate them under reduced pressure to yield a crude residue containing the transformed saponins.[2]
- Purification and Verification:
 - Subject the crude residue to preparative chromatography (e.g., preparative HPLC or countercurrent chromatography) to isolate individual compounds.[3]
 - Collect fractions corresponding to the retention time of **Notoginsenoside Fd**.
 - Final Validation: Confirm the identity and purity of the isolated compound using analytical HPLC, High-Resolution Mass Spectrometry (HR-ESI-MS) to verify the molecular formula (C₄₇H₈₀O₁₇), and NMR spectroscopy to confirm the chemical structure.[2]

Biological Activity and Future Directions

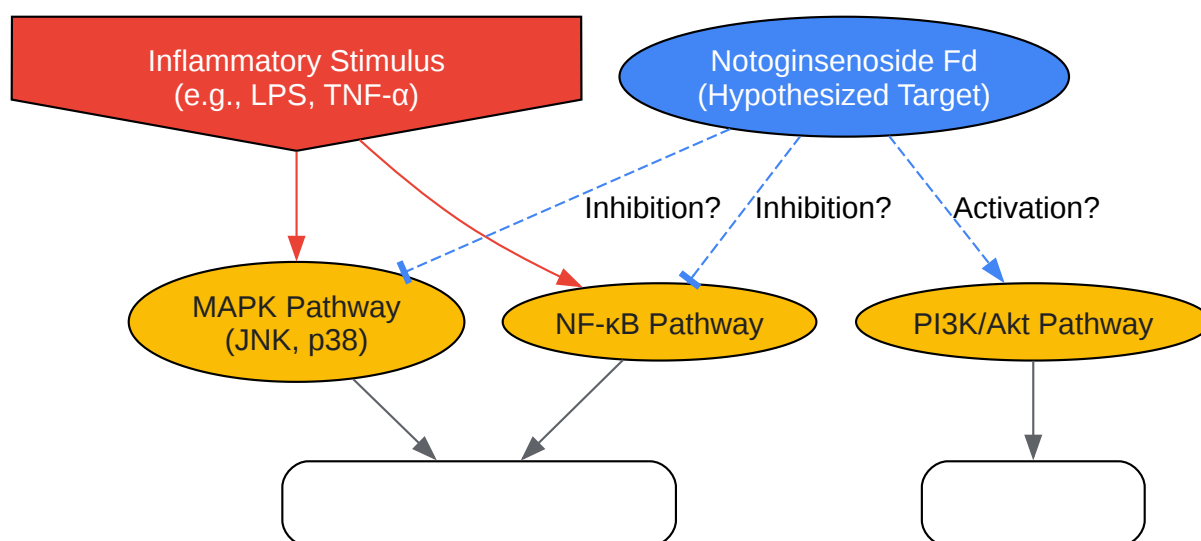
While extensive research exists for major ginsenosides like Notoginsenoside R1, which modulates pathways like PI3K/Akt, MAPK, and NF-κB to exert cardiovascular and neuroprotective effects, specific data on **Notoginsenoside Fd** is less common.[7][8][9]

However, minor ginsenosides, often products of deglycosylation, are noted for having potentially higher bioavailability and pharmacological activity.[2]

The structural similarity of **Notoginsenoside Fd** to other bioactive saponins suggests it may possess valuable pharmacological properties. Future research should focus on screening Fd for activities demonstrated by its structural relatives.

Proposed Investigational Pathway

Based on the known mechanisms of related compounds like Notoginsenoside R1, a logical starting point for investigating the bioactivity of **Notoginsenoside Fd** would be its effect on inflammatory and cell survival pathways.[9][10]



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